

A Comprehensive Technical Guide to the Physicochemical Properties of Hexyl Hexanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hexyl hexanoate*

Cat. No.: *B1581653*

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Introduction

Hexyl hexanoate (CAS No. 6378-65-0) is a fatty acid ester formed from the condensation of hexanoic acid and hexan-1-ol.^[1] It is a naturally occurring compound found in various fruits such as passion fruit, apples, and strawberries, as well as in wine.^[1] It is characterized by a fruity, green, and herbaceous odor and is utilized as a flavoring and fragrance agent.^{[2][3]} This technical guide provides an in-depth overview of the core physicochemical properties of **hexyl hexanoate**, complete with experimental protocols and a logical workflow for its characterization.

Core Physicochemical Properties

The fundamental physicochemical characteristics of **hexyl hexanoate** are summarized in the table below, providing a consolidated reference for laboratory and development applications.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₄ O ₂	[1][2][4]
Molecular Weight	200.32 g/mol	[1][2][5]
Appearance	Colorless to pale yellow oily liquid	[1][3][6]
Odor	Herbaceous, fruity, green	[2][3][7]
Boiling Point	245-246 °C at 760 mmHg	[1][2][5]
Melting Point	-55 °C	[1][2][8]
Density	0.855 - 0.863 g/mL at 20-25 °C	[1][2][7]
Refractive Index (n _{20/D})	1.420 - 1.430	[1][4][5]
Solubility in Water	Insoluble (3.517 - 951 µg/L at 20-25 °C)	[1][2][5]
Solubility in Organic Solvents	Soluble in alcohol and propylene glycol; miscible with oils	[2]
Vapor Pressure	0.028 mmHg at 25 °C	[5]
Flash Point	99.4 °C (211 °F)	[2][5]
logP (Octanol/Water Partition Coefficient)	4.71 - 5.7	[2][5][9]
Purity (by GC)	≥97%	[7][10]

Experimental Protocols

Accurate determination of physicochemical properties is paramount for the application and development of chemical entities. The following sections detail the standard methodologies for measuring the key properties of liquid esters like **hexyl hexanoate**.

Determination of Boiling Point (Micro-Reflux Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, a micro-reflux method is effective.[9]

Apparatus:

- Small test tube (e.g., 150mm diameter)
- Heating block or oil bath on a hot plate with magnetic stirring capabilities
- Small magnetic stir bar
- Thermometer (calibrated)
- Clamps and stand

Procedure:

- Introduce approximately 0.5 mL of **hexyl hexanoate** into the test tube along with a small magnetic stir bar.
- Clamp the test tube securely within the heating block or oil bath.
- Position the thermometer so that the bulb is approximately 1 cm above the surface of the liquid. This ensures the temperature of the vapor is measured, not the liquid itself.[9]
- Turn on the stirrer to ensure gentle and even heating.
- Begin heating the apparatus. Observe the sample for the onset of boiling (formation of bubbles) and the condensation of vapor on the walls of the test tube. This condensation ring indicates the liquid is refluxing.[9]
- Adjust the heating so that the liquid refluxes gently. The thermometer bulb should be level with the top of the condensation ring.
- Record the temperature when it stabilizes. This stable temperature is the boiling point of the liquid.[9]

- It is crucial to record the ambient atmospheric pressure as the boiling point is pressure-dependent.[11]

Determination of Density (Oscillating U-tube Digital Density Meter)

Density is a fundamental physical property defined as mass per unit volume. The ASTM D4052 and ASTM D7777 standards describe the use of a digital density meter.[1][2]

Apparatus:

- Digital density meter with an oscillating U-tube
- Syringe or automated sampler for sample introduction
- Thermostatic control for the measuring cell

Procedure:

- Calibrate the instrument with at least two reference standards (e.g., dry air and distilled water) at the desired temperature (e.g., 20°C or 25°C).
- Ensure the measuring U-tube is clean and dry before introducing the sample.
- Introduce a sufficient volume of **hexyl hexanoate** into the U-tube, ensuring no air bubbles are present, as they will affect the measurement.[8]
- Allow the sample to thermally equilibrate to the set temperature of the instrument.
- The instrument measures the change in the oscillation frequency of the U-tube caused by the mass of the sample.[2]
- This frequency is used in conjunction with the calibration data to calculate and display the density of the sample.[2]
- Record the density, typically in g/mL or kg/m³. [1]

Determination of Refractive Index (Abbe Refractometer)

The refractive index measures how much the path of light is bent when entering a material and is a characteristic property. The Abbe refractometer is a standard instrument for this measurement.^{[3][5]}

Apparatus:

- Abbe refractometer
- Monochromatic light source (typically a sodium D-line at 589 nm)
- Circulating water bath for temperature control
- Dropper or pipette
- Cleaning solvents (e.g., ethanol or acetone) and soft tissue

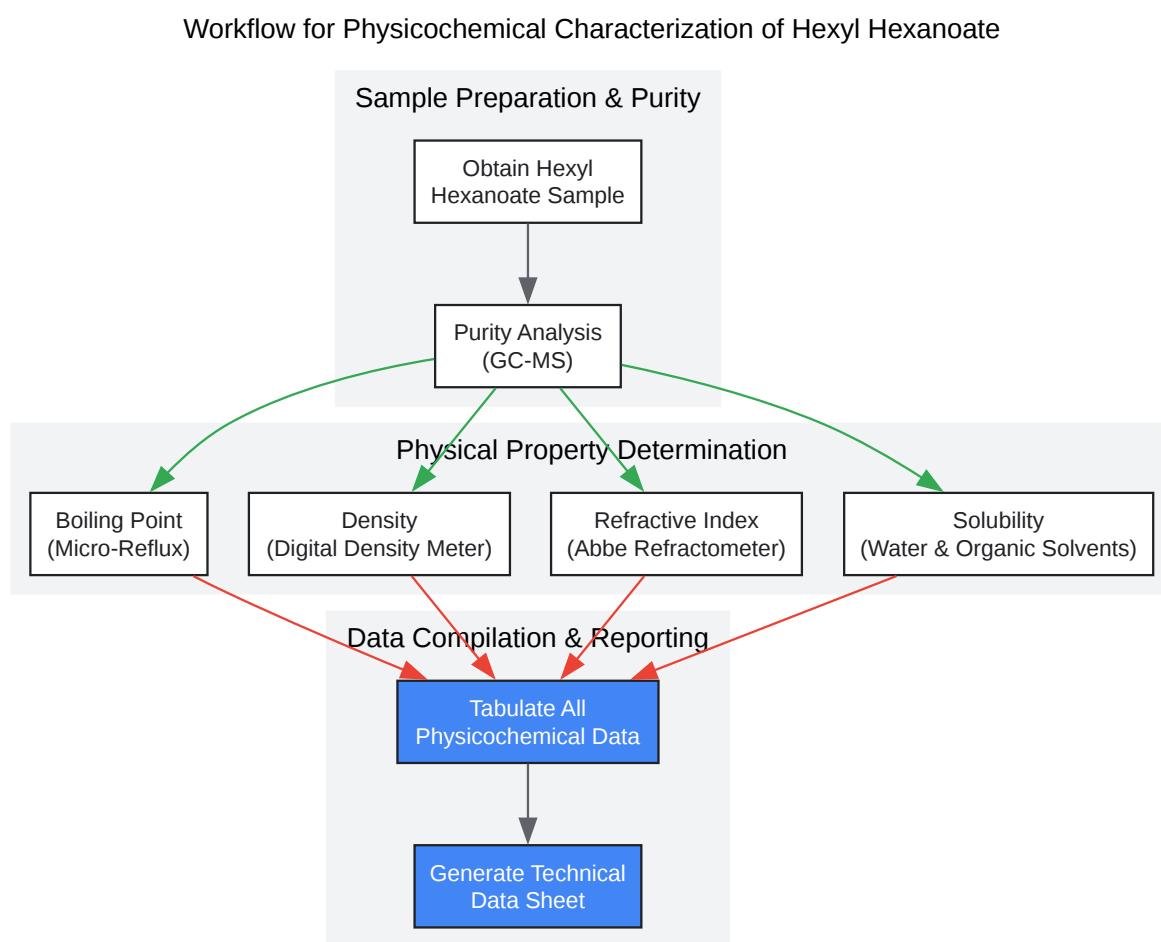
Procedure:

- Turn on the circulating water bath to bring the refractometer prisms to the desired temperature (e.g., 20°C).
- Clean the surfaces of both the measuring and illuminating prisms with a suitable solvent and allow them to dry completely.^[12]
- Using a clean dropper, place 2-3 drops of **hexyl hexanoate** onto the surface of the measuring prism.^{[12][13]}
- Gently close the illuminating prism to spread the liquid into a thin, uniform layer.
- Position the light source to illuminate the prisms.
- Look through the eyepiece and adjust the focus until the crosshairs are sharp.
- Rotate the coarse adjustment knob until the boundary between the light and dark fields is visible.
- If a colored band is visible at the boundary, adjust the compensator to achieve a sharp, achromatic line.^[12]

- Fine-tune the adjustment so that the boundary line is precisely centered on the crosshairs.
- Read the refractive index directly from the instrument's scale.[5]

Logical Workflow and Visualization

The following diagram illustrates a logical workflow for the physicochemical characterization of a liquid sample such as **hexyl hexanoate**.



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Caption: Workflow for the physicochemical characterization of **hexyl hexanoate**.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of Hexyl Hexanoate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1581653#what-are-the-physicochemical-properties-of-hexyl-hexanoate>]

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